

Echitoveniline: A Technical Guide to its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: *Echitoveniline*

Cat. No.: *B15585407*

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Abstract

Echitoveniline is a naturally occurring monoterpenoid indole alkaloid that has garnered interest within the scientific community for its cytotoxic properties against various cancer cell lines. This technical guide provides a comprehensive overview of the discovery, botanical origin, and reported biological activities of **Echitoveniline**. It is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and oncology who are interested in the potential of this compound for further investigation and drug development. This document summarizes the available quantitative data, outlines putative experimental protocols based on standard methodologies, and presents logical workflows for its study.

Introduction

The quest for novel therapeutic agents from natural sources remains a cornerstone of drug discovery. Monoterpenoid indole alkaloids, a diverse class of secondary metabolites found in various plant species, are of particular significance due to their wide range of pharmacological activities. **Echitoveniline**, a member of this class, has demonstrated cytotoxic effects, suggesting its potential as a lead compound for the development of new anticancer agents. This guide synthesizes the current knowledge on **Echitoveniline** to facilitate further research into its therapeutic applications.

Discovery and Origin

Echitoveniline was first discovered and isolated in 1979 by Majumder and his colleagues. The initial isolation was from the leaves and fruits of the plant *Alstonia venenata* R.Br., a member of the Apocynaceae family. Subsequent research has also identified **Echitoveniline** in other species of the same genus, notably *Alstonia mairei*[\[1\]](#). The genus *Alstonia* is a rich source of bioactive indole alkaloids, which have been traditionally used in various folk medicine systems.

The structure and absolute stereochemistry of (-)-**Echitoveniline** were established through spectroscopic analysis and chemical correlation studies during its initial discovery.

Physicochemical Properties

While detailed physicochemical data from the primary literature is not fully available, the following table summarizes the basic properties of **Echitoveniline**.

Property	Value	Source
Chemical Formula	C ₃₁ H ₃₆ N ₂ O ₇	[1]
Molecular Weight	548.63 g/mol	[1]
Class	Monoterpenoid Indole Alkaloid	[1]
Appearance	Not reported	-
Solubility	Not reported	-

Biological Activity: Cytotoxicity

Echitoveniline has been reported to exhibit cytotoxic activity against several human cancer cell lines. The available data from various studies are summarized in the table below. It is important to note that experimental conditions may have varied between these studies.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
Various Cancer Cells	Not specified	> 40	[1][2]
A549	Lung Carcinoma	5.6 - 77.1	[3]
Osteosarcoma cell lines	Bone Cancer	9.2 - 13.0 (for similar alkaloids from A. mairei)	-

The wide range of reported IC₅₀ values for the A549 cell line suggests that the cytotoxic effect of **Echitoveniline** may be dependent on the specific experimental conditions and the heterogeneity of the cancer cells. The finding that its activity is greater than 40 μM in some cancer cells indicates a degree of selectivity in its cytotoxic action[1][2].

Mechanism of Action and Signaling Pathways

Currently, there is a significant gap in the scientific literature regarding the specific mechanism of action and the intracellular signaling pathways affected by **Echitoveniline**. While it exhibits cytotoxicity, the molecular targets and the cascade of events leading to cell death have not been elucidated. Further research is required to understand how **Echitoveniline** exerts its anticancer effects, which could involve apoptosis, cell cycle arrest, or other mechanisms.

Experimental Protocols (Putative)

The detailed experimental protocols from the primary literature are not available. However, based on standard methodologies in natural product chemistry and cell biology, the following outlines the likely procedures used for the isolation and evaluation of **Echitoveniline**.

Isolation and Purification of Echitoveniline

The following is a generalized workflow for the isolation of **Echitoveniline** from *Alstonia* species.

Figure 1. Putative workflow for the isolation of Echitoveniline.

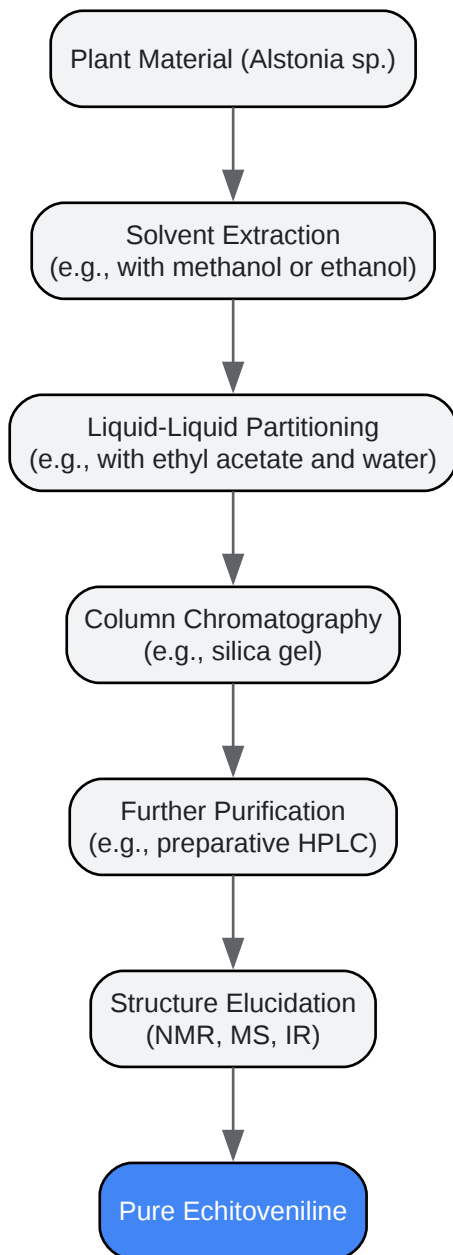
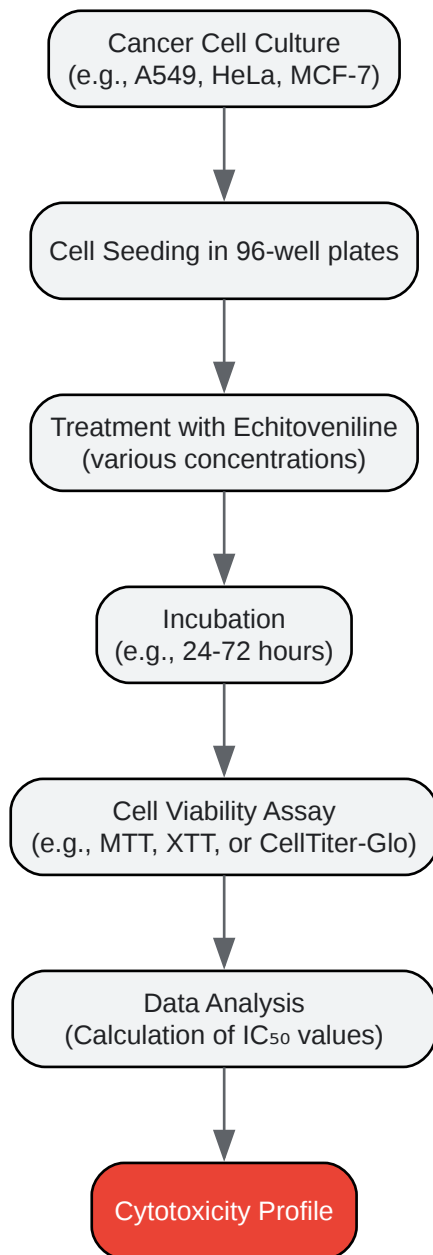


Figure 2. Generalized workflow for cytotoxicity assessment.



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